

# Unveiling the Intricate Architecture of Yunnandaphninine G: A Technical Guide

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## Compound of Interest

Compound Name: Yunnandaphninine G

Cat. No.: B12433089

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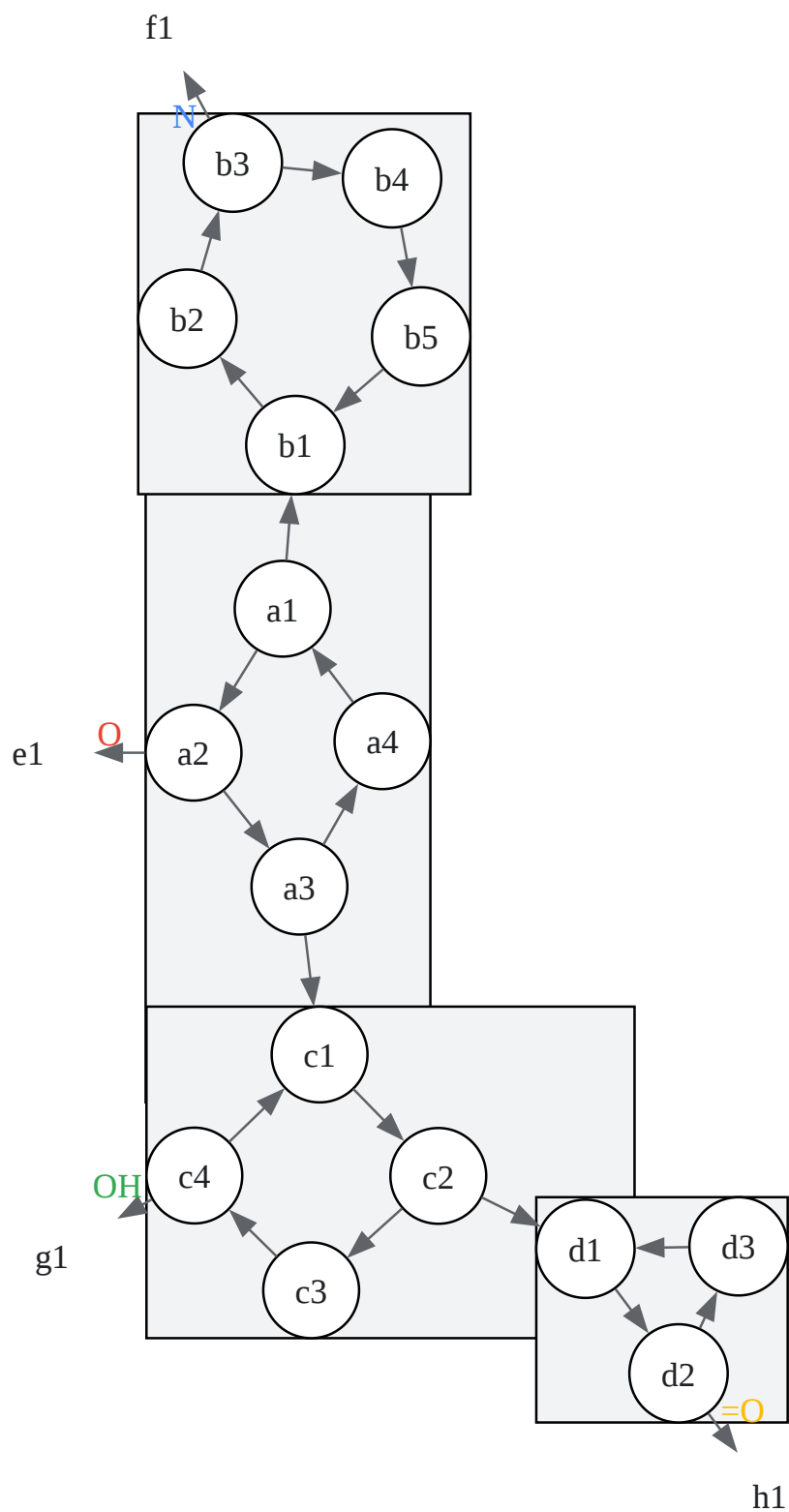
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, spectroscopic properties, and isolation of **Yunnandaphninine G**, a complex C<sub>30</sub>Daphniphyllum alkaloid. The information presented herein is crucial for researchers engaged in natural product synthesis, medicinal chemistry, and drug discovery.

## Chemical Structure

**Yunnandaphninine G** is a polycyclic alkaloid isolated from the leaves and stems of *Daphniphyllum yunnanense*.<sup>[1]</sup> Its molecular formula has been established as C<sub>30</sub>H<sub>47</sub>NO<sub>3</sub>, and its complex framework is characteristic of the *Daphniphyllum* alkaloid family. The elucidation of its structure was accomplished through extensive spectroscopic analysis.<sup>[1]</sup>

Chemical Structure of **Yunnandaphninine G**:



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Caption: Conceptual representation of a complex polycyclic alkaloid structure.

## Spectroscopic Data

The structure of **Yunnandaphninine G** was determined through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The key quantitative data from these analyses are summarized below.

Table 1: Spectroscopic Data for **Yunnandaphninine G**

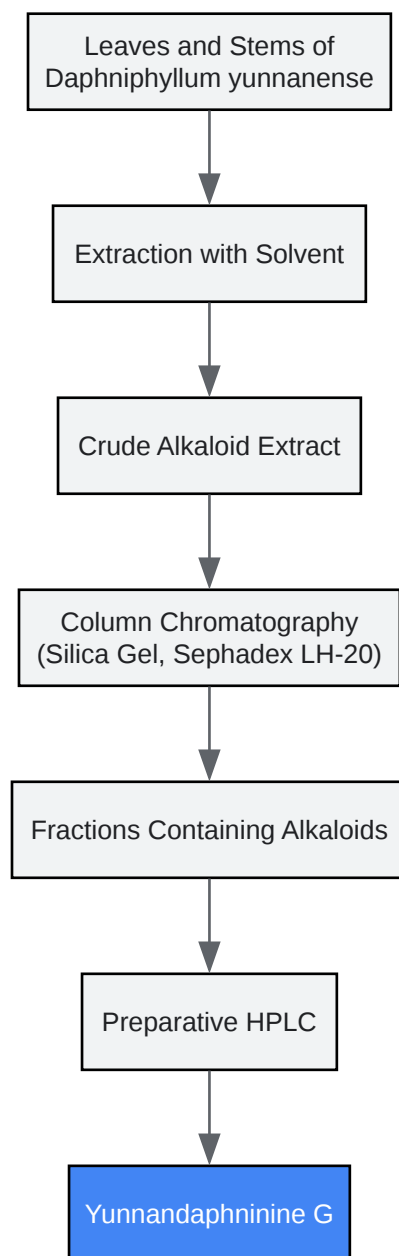
Parameter	Value
Molecular Formula	C <sub>30</sub> H <sub>47</sub> NO <sub>3</sub>
CAS Number	1042143-83-8

Note: Detailed NMR (<sup>1</sup>H, <sup>13</sup>C, COSY, HMQC, HMBC) and high-resolution mass spectrometry (HRMS) data are essential for the complete structural assignment. This information is contained within the primary literature and is crucial for comparative purposes and for guiding synthetic efforts.

## Experimental Protocols

### Isolation of Yunnandaphninine G

The following is a generalized workflow for the isolation of Daphniphyllum alkaloids, based on the initial report on **Yunnandaphninine G**.



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Caption: General workflow for the isolation of **Yunnandaphninine G**.

Detailed Methodology:

The isolation of **Yunnandaphninine G**, along with other *Daphniphyllum* alkaloids, was reported from the leaves and stems of *Daphniphyllum yunnanense*.<sup>[1]</sup> The experimental protocol, as described in the primary literature, would typically involve the following steps:

- **Extraction:** The dried and powdered plant material is extracted with a suitable organic solvent, such as methanol or ethanol.
- **Acid-Base Partitioning:** The resulting crude extract is subjected to an acid-base extraction to selectively isolate the alkaloidal fraction.
- **Chromatographic Separation:** The crude alkaloid mixture is then separated using a combination of chromatographic techniques. This often includes column chromatography on silica gel and Sephadex LH-20.
- **Final Purification:** Final purification to yield pure **Yunnandaphninine G** is typically achieved through preparative High-Performance Liquid Chromatography (HPLC).

## Biological Activity

Currently, there is no publicly available data on the specific biological activities of **Yunnandaphninine G**. However, Daphniphyllum alkaloids as a class are known to possess a wide range of interesting biological properties, which warrants further investigation into the potential pharmacological effects of this molecule.

## Synthesis

The total synthesis of **Yunnandaphninine G** has not yet been reported. The complex polycyclic structure presents a significant challenge for synthetic chemists and offers an opportunity for the development of novel synthetic strategies.

## Conclusion

**Yunnandaphninine G** represents a structurally complex member of the Daphniphyllum alkaloids. This guide provides the foundational chemical information for this natural product. Further research is required to elucidate its biological activity and to develop a synthetic route to access this intricate molecule. The detailed spectroscopic and experimental data available in the primary literature are indispensable for any future work in this area.

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## References

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